

L-Alaninamide Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: (S)-2-aminopropanamide
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for L-alaninamide hydrochloride. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This guide synthesizes available data on its physicochemical properties, outlines best practices for handling and storage, and presents representative experimental protocols for stability assessment.

Physicochemical Properties and Stability Profile

L-alaninamide hydrochloride is the hydrochloride salt of L-alaninamide, an amino acid derivative. It is a white to off-white crystalline powder.^{[1][2]} Key physicochemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	$C_3H_8N_2O \cdot HCl$	[3]
Molecular Weight	124.57 g/mol	[3]
Melting Point	212-217 °C (decomposes)	[2][3]
Solubility	Soluble in water and alcohols (e.g., ethanol). Poorly soluble in non-polar organic solvents like ether and n-butanol.	[1][2][4]
Appearance	White to off-white crystalline powder	[1][2]
pH (in solution)	Approximately 4.5	[2]

L-alaninamide hydrochloride is known to be a hygroscopic compound, meaning it readily absorbs moisture from the atmosphere.[2] This characteristic is a critical factor in its stability and dictates stringent storage and handling requirements. While generally considered stable under normal temperature and humidity, its susceptibility to moisture necessitates storage in a dry environment.[2]

Recommended Storage and Handling

To maintain the integrity and purity of L-alaninamide hydrochloride, the following storage and handling guidelines are recommended:

Condition	Recommendation	Rationale	References
Temperature	10°C - 25°C	To prevent thermal degradation.	[5]
Atmosphere	Store under an inert gas (e.g., Nitrogen).	To protect from atmospheric moisture and oxygen, minimizing hydrolytic and oxidative degradation.	[5]
Container	Keep in a tightly sealed container.	To prevent moisture absorption due to its hygroscopic nature.	[2]
Environment	Store in a dry, well-ventilated area.	To minimize exposure to humidity.	[2]

Handling Precautions:

- Avoid contact with skin and eyes.
- Prevent dust formation during handling.
- Use in a well-ventilated area or under a fume hood.
- Wash hands thoroughly after handling.

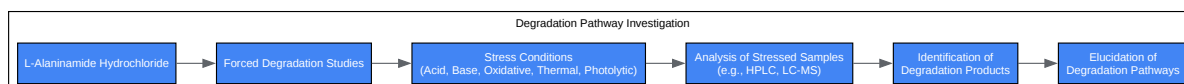
Potential Degradation Pathways

While specific degradation pathways for L-alaninamide hydrochloride are not extensively documented in publicly available literature, based on its chemical structure (an amide and a primary amine), the following degradation pathways are plausible under stress conditions:

- Hydrolysis: The amide bond is susceptible to hydrolysis under acidic or basic conditions, which would yield L-alanine and ammonia.
- Oxidation: The primary amine group could be susceptible to oxidation.

- Thermal Degradation: As indicated by its melting point with decomposition, elevated temperatures can lead to the breakdown of the molecule.

A logical workflow for investigating these potential degradation pathways is presented below.



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Caption: A logical workflow for the investigation of potential degradation pathways of L-alaninamide hydrochloride.

Representative Experimental Protocols

Due to the lack of specific published stability studies for L-alaninamide hydrochloride, the following protocols are provided as representative examples based on general guidelines for forced degradation studies and the development of stability-indicating analytical methods.^{[6][7]}

Forced Degradation Study Protocol

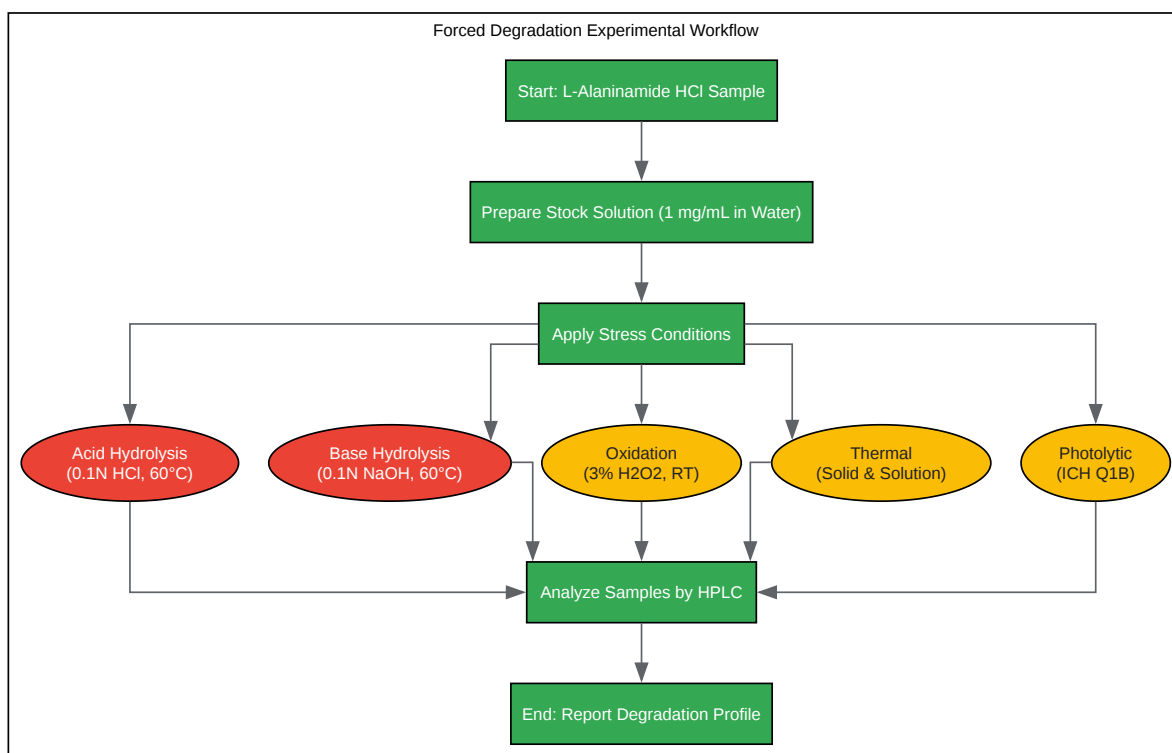
Objective: To generate potential degradation products of L-alaninamide hydrochloride under various stress conditions to facilitate the development of a stability-indicating analytical method.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of L-alaninamide hydrochloride in water at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N HCl. Heat at 60°C for 30 minutes. Cool and neutralize with 0.1 N NaOH.

- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH. Heat at 60°C for 30 minutes. Cool and neutralize with 0.1 N HCl.
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide. Store at room temperature for 24 hours.
- Thermal Degradation (Solid State): Place a known quantity of solid L-alaninamide hydrochloride in an oven at a temperature below its melting point (e.g., 105°C) for 24 hours.
- Thermal Degradation (Solution): Heat the stock solution at 60°C for 24 hours.
- Photostability: Expose the solid drug and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. A control sample should be protected from light.
- Sample Analysis: Analyze the stressed samples using a suitable analytical technique, such as HPLC, to observe the extent of degradation and the formation of degradation products.

The general workflow for conducting a forced degradation study is illustrated in the diagram below.



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